

AAL-149: A Technical Guide to a Novel TRPM7 Inhibitor

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For Researchers, Scientists, and Drug Development Professionals

Abstract

AAL-149 is a non-phosphorylatable analog of the immunomodulatory drug FTY720. It has emerged as a potent and selective inhibitor of the Transient Receptor Potential Melastatin 7 (TRPM7) channel.[1][2][3] This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of AAL-149. Detailed experimental protocols for assessing its inhibitory effects and a thorough examination of its impact on cellular signaling pathways are presented to facilitate further research and drug development efforts in areas such as inflammation and neurodegeneration.

Chemical Structure and Properties

AAL-149 is a synthetic organic molecule with a well-defined chemical structure. Its key identifiers and physicochemical properties are summarized below.

Chemical Structure:



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Figure 1: 2D Chemical Structure of AAL-149

Chemical and Physical Properties

Property	Value	Source
IUPAC Name	(2R)-2-amino-2-methyl-4-(4- (octyloxy)phenyl)butan-1-ol	PubChem
CAS Number	177258-60-5	[1][2]
Molecular Formula	C18H31NO2	[2]
Molecular Weight	293.44 g/mol	[1]
SMILES	CCCCCOCc1ccc(CC INVALID-LINK(N)CO)cc1	PubChem
IC50 (TRPM7)	1.081 μΜ	[1][2][3]
Solubility	Soluble in DMSO	[4]
Melting Point	Data not available	
Boiling Point	Data not available	

Biological Activity: TRPM7 Inhibition and Antiinflammatory Effects

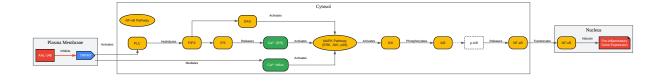
AAL-149 is a potent inhibitor of the TRPM7 channel, a unique protein that functions as both an ion channel and a serine/threonine kinase.[5][6] TRPM7 is implicated in a variety of physiological and pathological processes, including cellular magnesium homeostasis, cell adhesion, migration, and proliferation.



The primary mechanism of action of **AAL-149** is the blockade of the TRPM7 ion channel, thereby modulating downstream signaling pathways. A key biological consequence of TRPM7 inhibition by **AAL-149** is its anti-inflammatory effect. It has been shown to suppress the release of pro-inflammatory cytokines in response to inflammatory stimuli such as lipopolysaccharide (LPS).[7][8] Unlike its parent compound FTY720, **AAL-149** is non-phosphorylatable and does not target sphingosine-1-phosphate (S1P) receptors, thus avoiding the S1P-mediated side effects.[1]

Signaling Pathways

The inhibition of TRPM7 by **AAL-149** has significant downstream consequences on intracellular signaling cascades. The following diagram illustrates the pivotal role of TRPM7 in cellular signaling and the impact of its inhibition by **AAL-149**.



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Figure 2: AAL-149 Inhibition of TRPM7 and Downstream Signaling

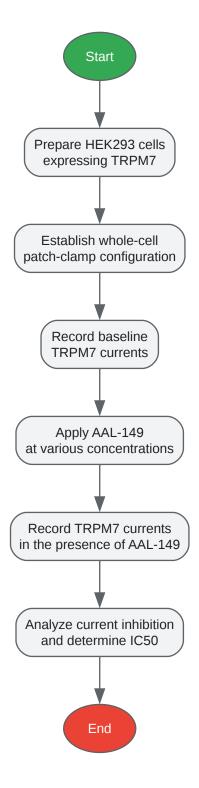
Experimental Protocols

The following protocols provide detailed methodologies for assessing the biological activity of **AAL-149**.



Whole-Cell Patch-Clamp Electrophysiology for TRPM7 Inhibition

This protocol is designed to measure the effect of AAL-149 on TRPM7 channel activity.



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Figure 3: Experimental Workflow for Patch-Clamp Assay

Materials:

- HEK293 cells stably expressing TRPM7
- AAL-149 stock solution (in DMSO)
- External solution (in mM): 140 NaCl, 5 KCl, 2 CaCl2, 1 MgCl2, 10 HEPES, 10 glucose (pH 7.4)
- Internal solution (in mM): 140 Cs-glutamate, 8 NaCl, 10 HEPES, 10 BAPTA (pH 7.2)
- Patch-clamp rig with amplifier and data acquisition system

Procedure:

- Cell Preparation: Plate HEK293-TRPM7 cells on glass coverslips 24-48 hours before the experiment.
- · Patch-Clamp Recording:
 - Transfer a coverslip to the recording chamber and perfuse with the external solution.
 - Establish a whole-cell patch-clamp configuration on a single cell.
 - Hold the cell at a holding potential of -60 mV.
 - Apply voltage ramps (e.g., -100 to +100 mV over 200 ms) to elicit TRPM7 currents.
- Data Acquisition:
 - Record baseline TRPM7 currents for a stable period.
 - Perfuse the chamber with external solution containing various concentrations of AAL-149.
 - Record currents at each concentration until a steady-state effect is observed.
- Data Analysis:

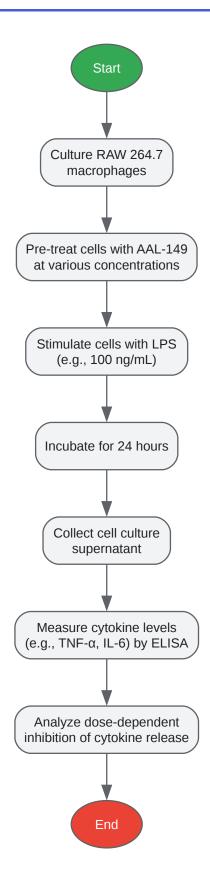


- Measure the peak outward current at a specific voltage (e.g., +80 mV).
- Normalize the current in the presence of **AAL-149** to the baseline current.
- Plot the concentration-response curve and fit with a Hill equation to determine the IC50 value.[9][10][11][12]

LPS-Induced Cytokine Release Assay in Macrophages

This protocol is used to evaluate the anti-inflammatory effects of AAL-149.[13]





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Figure 4: Workflow for LPS-Induced Cytokine Release Assay



Materials:

- RAW 264.7 murine macrophage cell line
- AAL-149 stock solution (in DMSO)
- Lipopolysaccharide (LPS) from E. coli
- DMEM supplemented with 10% FBS and 1% penicillin-streptomycin
- ELISA kits for TNF-α and IL-6

Procedure:

- Cell Culture: Seed RAW 264.7 cells in a 96-well plate at a density of 1 x 10^5 cells/well and allow them to adhere overnight.
- Treatment:
 - Pre-treat the cells with various concentrations of AAL-149 (or vehicle control) for 1 hour.
 - Stimulate the cells with LPS (100 ng/mL) for 24 hours.
- Cytokine Measurement:
 - Collect the cell culture supernatant.
 - Measure the concentrations of TNF-α and IL-6 in the supernatant using specific ELISA kits according to the manufacturer's instructions.[14][15][16][17]
- Data Analysis:
 - Calculate the percentage of inhibition of cytokine release for each concentration of AAL 149 compared to the LPS-only control.
 - Determine the IC50 for the inhibition of each cytokine.

Conclusion



AAL-149 represents a valuable pharmacological tool for studying the physiological and pathological roles of the TRPM7 channel. Its potent and selective inhibitory activity, coupled with its anti-inflammatory properties, makes it a promising lead compound for the development of novel therapeutics for a range of inflammatory and neurological disorders. The detailed information and protocols provided in this guide are intended to support and accelerate further research into this compelling molecule.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. AAL-149|CAS 177258-60-5|DC Chemicals [dcchemicals.com]
- 3. AAL-149|177258-60-5|COA [dcchemicals.com]
- 4. britannica.com [britannica.com]
- 5. TRPM7, Magnesium, and Signaling PMC [pmc.ncbi.nlm.nih.gov]
- 6. The Channel-Kinase TRPM7 as Novel Regulator of Immune System Homeostasis PMC [pmc.ncbi.nlm.nih.gov]
- 7. Mechanism of Antimicrobial Peptides: Antimicrobial, Anti-Inflammatory and Antibiofilm Activities PMC [pmc.ncbi.nlm.nih.gov]
- 8. Exploring the anti-inflammatory activities, mechanism of action and prospective drug delivery systems of tocotrienol to target neurodegenerative diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pubcompare.ai [pubcompare.ai]
- 10. Making sure you're not a bot! [nanion.de]
- 11. researchgate.net [researchgate.net]
- 12. Whole Cell Patch Clamp Protocol [protocols.io]
- 13. Immune Cell Stimulation via LPS | Thermo Fisher Scientific UZ [thermofisher.com]
- 14. Macrophage Inflammatory Assay PMC [pmc.ncbi.nlm.nih.gov]



- 15. LPS-induced Cytokine Release Model Development Service Creative Biolabs [creative-biolabs.com]
- 16. Lipopolysaccharide (LPS)-induced Macrophage Activation and Signal Transduction in the Absence of Src-Family Kinases Hck, Fgr, and Lyn PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
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